

N-(2-Methoxyethyl)ethylamine: A Versatile Building Block for Advanced Functional Materials

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Compound of Interest

Compound Name: *N-(2-Methoxyethyl)ethylamine*

Cat. No.: B1581336

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Application Notes and Protocols for Researchers and Drug Development Professionals

Introduction: Unveiling the Potential of a Multifunctional Amine

N-(2-Methoxyethyl)ethylamine, hereafter referred to as MEEA, is a deceptively simple yet remarkably versatile chemical intermediate. Its structure, which uniquely combines a secondary amine with a flexible ether linkage, makes it a powerful building block in the synthesis of a wide array of functional materials.^[1] The nucleophilic nitrogen atom serves as a reactive handle for constructing larger molecular architectures, while the methoxyethyl group imparts valuable physicochemical properties such as solubility, flexibility, and the ability to coordinate with metal ions.^[2]

This guide provides an in-depth exploration of MEEA's applications, moving beyond simple descriptions to explain the causal relationships behind its utility. We present field-proven insights and detailed protocols for its use in creating task-specific ionic liquids, advanced corrosion inhibitors, and catalytic metal complexes. For scientists in materials science, organic synthesis, and drug development, MEEA offers a reliable and adaptable platform for innovation.

^[1]^[2]

Physicochemical Properties of N-(2-Methoxyethyl)ethylamine

CAS Number	34322-82-2[3][4]
Molecular Formula	C ₅ H ₁₃ NO[3][4][5]
Molecular Weight	103.17 g/mol [4][5]
Appearance	Colorless to almost colorless liquid[4][6]
Boiling Point	116 °C[3]
Density	0.83 g/cm ³ [3][4]
Key Features	Contains both secondary amine and ether functionalities[1]
Primary Hazards	Flammable liquid and vapor, Causes severe skin burns and eye damage[6][7]
Handling Note	Air sensitive; should be stored under an inert atmosphere[4]

Core Reactivity: The Amine and Ether Synergy

The utility of MEEA stems from the distinct reactivity of its two functional groups. The secondary amine possesses a lone pair of electrons on the nitrogen atom, rendering it a potent nucleophile and a weak base.[2] This is the primary site for synthetic elaboration, readily participating in reactions such as:

- **Alkylation:** Reaction with alkyl halides to form tertiary amines.[2]
- **Acylation:** Reaction with acyl chlorides or anhydrides to form amides.[2]
- **Schiff Base Formation:** Condensation with aldehydes or ketones to form imines.[2]

The ether linkage, while less reactive, is not merely a passive spacer. Its oxygen atom can act as a hydrogen bond acceptor and a Lewis base, enabling it to coordinate with metal cations. This bidentate (N, O) chelating ability is crucial for its use in ligand synthesis.[2] Furthermore,

the flexibility of the ethyl ether chain can enhance the solubility and modify the conformational properties of the final material.[2][8]



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